

# No Placebo-Controlled Studies Found for "AS-183"

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A comprehensive search for placebo-controlled studies on a compound designated "**AS-183**" did not yield any specific clinical trial data. "**AS-183**" does not appear to be a standard public identifier for a pharmaceutical agent currently or previously under clinical investigation. It is possible that this is an internal compound name not yet disclosed in public-facing literature or trial registries.

Given the interest of researchers, scientists, and drug development professionals, this guide will instead focus on two potential interpretations of the query based on available scientific literature: the G-protein coupled receptor GPR183 as a therapeutic target, and a probiotic strain, Enterococcus faecium CRL 183, which has been subject to a controlled study.

## **GPR183 (EBI2): A Potential Therapeutic Target**

GPR183, also known as Epstein-Barr virus-induced G-protein coupled receptor 2 (EBI2), is a receptor for oxysterols, primarily  $7\alpha$ ,25-dihydroxycholesterol ( $7\alpha$ ,25-OHC). It plays a crucial role in regulating the migration of immune cells, such as B cells and T cells, to secondary lymphoid organs. Due to its involvement in immune responses, GPR183 is being investigated as a potential therapeutic target for various autoimmune and inflammatory diseases.

# Preclinical Drug Development Workflow for a GPR183 Modulator

Before any placebo-controlled studies can be initiated for a GPR183 modulator, a rigorous preclinical development process must be undertaken. The following diagram illustrates a typical



workflow for such a program.



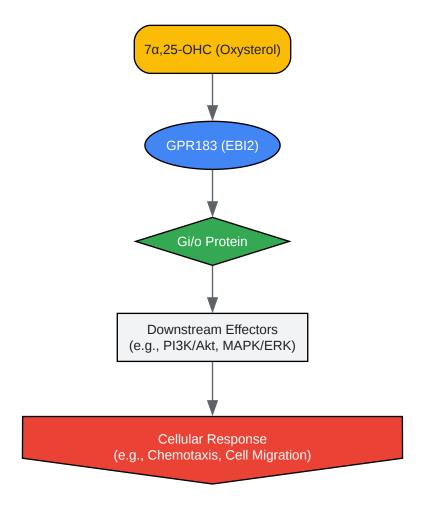
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Preclinical to Clinical Workflow for a GPR183 Modulator.

## **GPR183 Signaling Pathway**

Modulators of GPR183 would aim to either activate (agonists) or inhibit (antagonists) its downstream signaling pathways. A simplified representation of the GPR183 signaling cascade is shown below.





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